

# Safety and Handling of 1-Methyl-3-nitro-5-propoxybenzene: A Technical Guide

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## Compound of Interest

Compound Name: 1-Methyl-3-nitro-5-propoxybenzene

Cat. No.: B8026121

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Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for **1-Methyl-3-nitro-5-propoxybenzene** could be located. This guide is a synthesis of information on structurally similar compounds and the general hazards associated with nitroaromatic compounds. All recommendations should be used as a preliminary guide only. A substance-specific risk assessment must be conducted by qualified personnel before handling this chemical.

This technical guide provides an in-depth overview of the anticipated safety and handling guidelines for **1-Methyl-3-nitro-5-propoxybenzene**, intended for researchers, scientists, and professionals in drug development. Due to the absence of specific data, this document infers potential hazards and safety measures from the known properties of its core functional groups (nitrobenzene, alkoxybenzene, and toluene derivatives) and data from structural analogs.

## Anticipated Hazard Profile

**1-Methyl-3-nitro-5-propoxybenzene** belongs to the class of nitroaromatic compounds, which are generally considered to be of toxicological concern.<sup>[1][2][3]</sup> The presence of the nitro group on the benzene ring is the primary driver of its potential toxicity. Many nitroaromatic compounds are known to be toxic, mutagenic, and in some cases, carcinogenic.<sup>[2][4]</sup>

Key concerns include:

- **Toxicity:** Nitroaromatic compounds can be toxic if swallowed, in contact with skin, or if inhaled.[5] They can be absorbed through the skin.[6] A primary toxic effect of many aromatic nitro compounds is the induction of methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to symptoms like headache, dizziness, cyanosis (blueish skin), and in severe cases, collapse and death.[7]
- **Organ Damage:** Prolonged or repeated exposure to related compounds can cause damage to organs, particularly the blood, liver, and kidneys.[5][8]
- **Carcinogenicity and Mutagenicity:** Several nitroaromatic compounds are suspected or confirmed carcinogens and mutagens.[1][2][4] The metabolic reduction of the nitro group can lead to reactive intermediates that can interact with DNA.
- **Skin and Eye Irritation:** Direct contact may cause skin and eye irritation. Some related compounds are known sensitizers.
- **Reactivity:** Nitroaromatic compounds can be reactive and may decompose violently at high temperatures or when mixed with certain other chemicals.[9] They can react violently with strong oxidizing agents, strong bases, and reducing agents.

## Physical and Chemical Properties of Structural Analogs

Quantitative data for **1-Methyl-3-nitro-5-propoxybenzene** is not available. The following tables summarize the properties of two structural analogs: 5-Nitro-m-xylene (1,3-dimethyl-5-nitrobenzene) and 1-Nitro-3-propoxybenzene.

Table 1: Physical and Chemical Properties of 5-Nitro-m-xylene

Property	Value	Reference
CAS Number	99-12-7	[8]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[5]
Molecular Weight	151.16 g/mol	[5]
Appearance	Yellow-orange solid	[8]
Melting Point	70 - 74 °C (158 - 165.2 °F)	[8]
Boiling Point	273 °C (523.4 °F) @ 739 mmHg	[8]
Odor	Odorless	[8]

Table 2: Physical and Chemical Properties of 1-Nitro-3-propoxybenzene

Property	Value	Reference
CAS Number	70599-87-0	[10]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub>	[10]
Molecular Weight	181.19 g/mol	[10]
XLogP3	3.1	[10]
Exact Mass	181.07389321 Da	[10]

## Safe Handling and Storage

Given the anticipated hazards, stringent safety protocols should be implemented when handling **1-Methyl-3-nitro-5-propoxybenzene**.

## Engineering Controls

- Ventilation: All handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- **Enclosed Systems:** For larger quantities or repeated operations, the use of a totally enclosed system is recommended to minimize exposure.
- **Safety Equipment:** A safety shower and eye wash station must be readily accessible in the immediate work area.

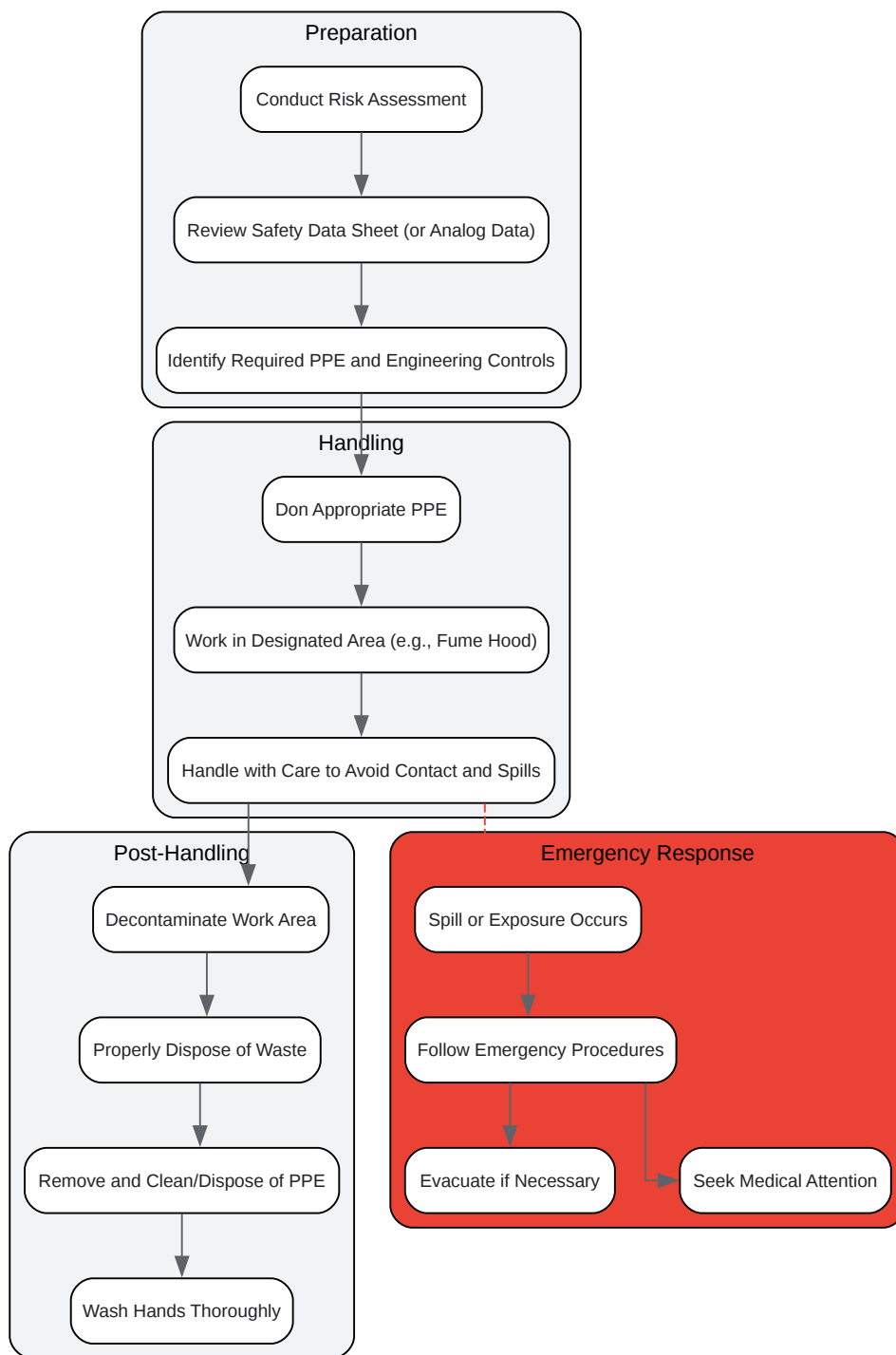
## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Skin Protection:** A lab coat and appropriate chemical-resistant gloves (e.g., Viton, Butyl Rubber) are required.<sup>[7]</sup> All protective clothing should be inspected before use and removed before leaving the work area.
- **Respiratory Protection:** If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

## Storage

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.
- **Incompatibilities:** Keep away from heat, open flames, and sources of ignition.<sup>[6]</sup> Store separately from strong oxidizing agents, strong bases, acids, and reducing agents.
- **Security:** The storage area should be secure and accessible only to authorized personnel.

## General Safe Handling Workflow for Hazardous Chemicals



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Caption: A workflow for safely handling hazardous chemicals.

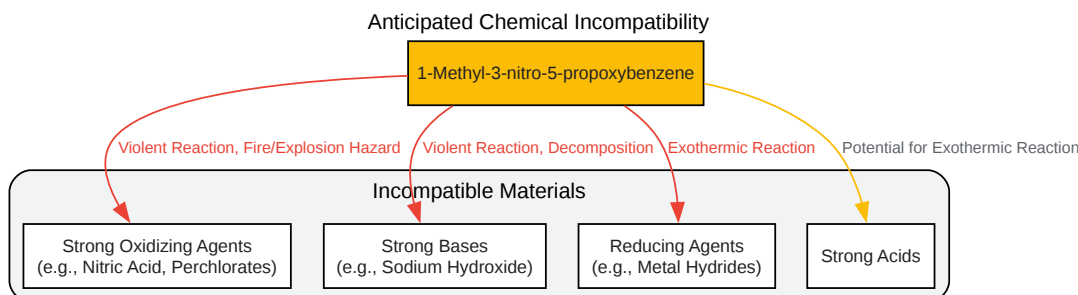
## First-Aid Measures

In case of exposure, immediate action is critical.

- **Inhalation:** Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting and Reactivity

- **Extinguishing Media:** Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or appropriate foam.
- **Fire Hazards:** The substance may be combustible.[6] Upon heating, it may decompose to produce toxic fumes, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[11] Containers may explode when heated.[7][11]
- **Reactivity Hazards:** As a nitroaromatic compound, it is incompatible with strong oxidizing agents, strong bases, and reducing agents. Mixing with these substances could lead to a vigorous or explosive reaction. Contamination with impurities can lower the thermal stability of nitro compounds.[9]



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Caption: Potential incompatibilities of the target compound.

## Disposal Considerations

- **Waste Disposal:** This material should be considered a hazardous waste. Disposal must be in accordance with all applicable federal, state, and local environmental regulations.
- **Method:** It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. Do not empty into drains.

## Experimental Protocols

No experimental protocols specifically detailing the synthesis, handling, or analysis of **1-Methyl-3-nitro-5-propoxybenzene** were found during the literature search. Researchers planning to work with this compound must develop their own detailed and validated protocols with a strong emphasis on safety and hazard mitigation, based on the principles outlined in this guide and relevant chemical safety literature.

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## References

- 1. Nitroaromatic compounds: Environmental toxicity, carcinogenicity, mutagenicity, therapy and mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Nitroaromatic Compounds, from Synthesis to Biodegradation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. nj.gov [nj.gov]
- 8. fishersci.com [fishersci.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Benzene, 1-nitro-3-propoxy- | C<sub>9</sub>H<sub>11</sub>NO<sub>3</sub> | CID 155523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safety and Handling of 1-Methyl-3-nitro-5-propoxybenzene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8026121#safety-and-handling-guidelines-for-1-methyl-3-nitro-5-propoxybenzene]

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